

A Quantitative Showdown: CO₂ Production from Alka-Seltzer and Dry Ice

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Compound of Interest

Compound Name: Alka-seltzer

Cat. No.: B1262265

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For researchers, scientists, and professionals in drug development, understanding the quantitative yield of carbon dioxide from different sources is crucial for various applications, from controlled gas generation in experimental setups to optimizing drug delivery systems. This guide provides a detailed comparison of CO₂ yield from two common sources: the effervescent reaction of **Alka-Seltzer** in water and the sublimation of dry ice.

This objective analysis, supported by theoretical calculations and a detailed experimental protocol, offers a clear understanding of the CO₂ output from these materials.

Theoretical CO₂ Yield

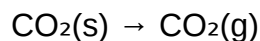
The production of carbon dioxide from **Alka-Seltzer** is a result of the chemical reaction between its active ingredients, anhydrous citric acid (C₆H₈O₇) and sodium bicarbonate (NaHCO₃), when dissolved in water.^{[1][2]} Dry ice, on the other hand, is the solid form of carbon dioxide (CO₂), and its release of CO₂ gas is a physical process of sublimation.^{[3][4][5][6]}

The balanced chemical equation for the reaction in an **Alka-Seltzer** tablet is:



Based on the stoichiometry of this reaction and the composition of a standard **Alka-Seltzer** Original tablet, the theoretical yield of CO₂ can be calculated. A typical tablet contains 1000 mg of anhydrous citric acid and 1916 mg of sodium bicarbonate.^{[6][7]}

For dry ice, the process is a direct phase transition from solid to gas:



Therefore, the theoretical CO₂ yield from dry ice is 100% of its initial mass.

The following table summarizes the theoretical and potential experimental CO₂ yields from a standard **Alka-Seltzer** tablet and an equivalent mass of dry ice.

Source	Initial Mass (g)	Reactant Masses (g)	Theoretical CO ₂ Yield (g)	Theoretical CO ₂ Yield (% of initial mass)
Alka-Seltzer Tablet	3.241	Citric Acid: 1.000, Sodium Bicarbonate: 1.916	~1.14	~35.2%
Dry Ice	3.241	CO ₂ : 3.241	3.241	100%

Table 1: Comparison of Theoretical CO₂ Yield from **Alka-Seltzer** and Dry Ice. The initial mass of the **Alka-Seltzer** tablet includes 325 mg of aspirin. The theoretical CO₂ yield from **Alka-Seltzer** is calculated based on the limiting reactant, which is citric acid.

Experimental Protocol for Quantitative CO₂ Measurement

This protocol outlines a method to experimentally determine the mass of CO₂ produced from the reaction of an **Alka-Seltzer** tablet in water and the sublimation of a sample of dry ice.

Materials:

- **Alka-Seltzer** Original tablets
- Dry ice pellets or block
- 250 mL Erlenmeyer flask

- Rubber stopper with a hole for tubing
- Flexible tubing
- Gas collection apparatus (e.g., gas syringe or inverted graduated cylinder in a water bath)
- Electronic balance (accurate to 0.001 g)
- Deionized water
- Mortar and pestle (for dry ice)
- Insulated gloves and safety goggles

Procedure:

- **Alka-Seltzer CO₂ Measurement:** a. Accurately weigh one **Alka-Seltzer** tablet and record the mass. b. Add 100 mL of deionized water to the Erlenmeyer flask. c. Set up the gas collection apparatus. d. Place the **Alka-Seltzer** tablet into the flask and immediately seal it with the rubber stopper connected to the gas collection tubing. e. Allow the reaction to proceed until all effervescence has ceased. f. Measure the volume of CO₂ collected. To determine the mass, the ideal gas law can be used, or for a more direct measurement, the entire apparatus (flask, water, dissolved tablet) can be weighed before and after the reaction, with the difference in mass representing the escaped CO₂.
- **Dry Ice CO₂ Measurement:** a. Wearing insulated gloves and safety goggles, carefully crush a small piece of dry ice into a powder using a mortar and pestle. b. Quickly weigh a sample of the powdered dry ice (approximately the same mass as the **Alka-Seltzer** tablet) in a pre-weighed, sealed container to minimize sublimation loss during weighing. c. Transfer the weighed dry ice to the Erlenmeyer flask. d. Immediately seal the flask and connect it to the gas collection apparatus. e. Allow the dry ice to completely sublime. Gentle warming of the flask with hands can expedite the process. f. Measure the volume of CO₂ collected and determine its mass as described above.

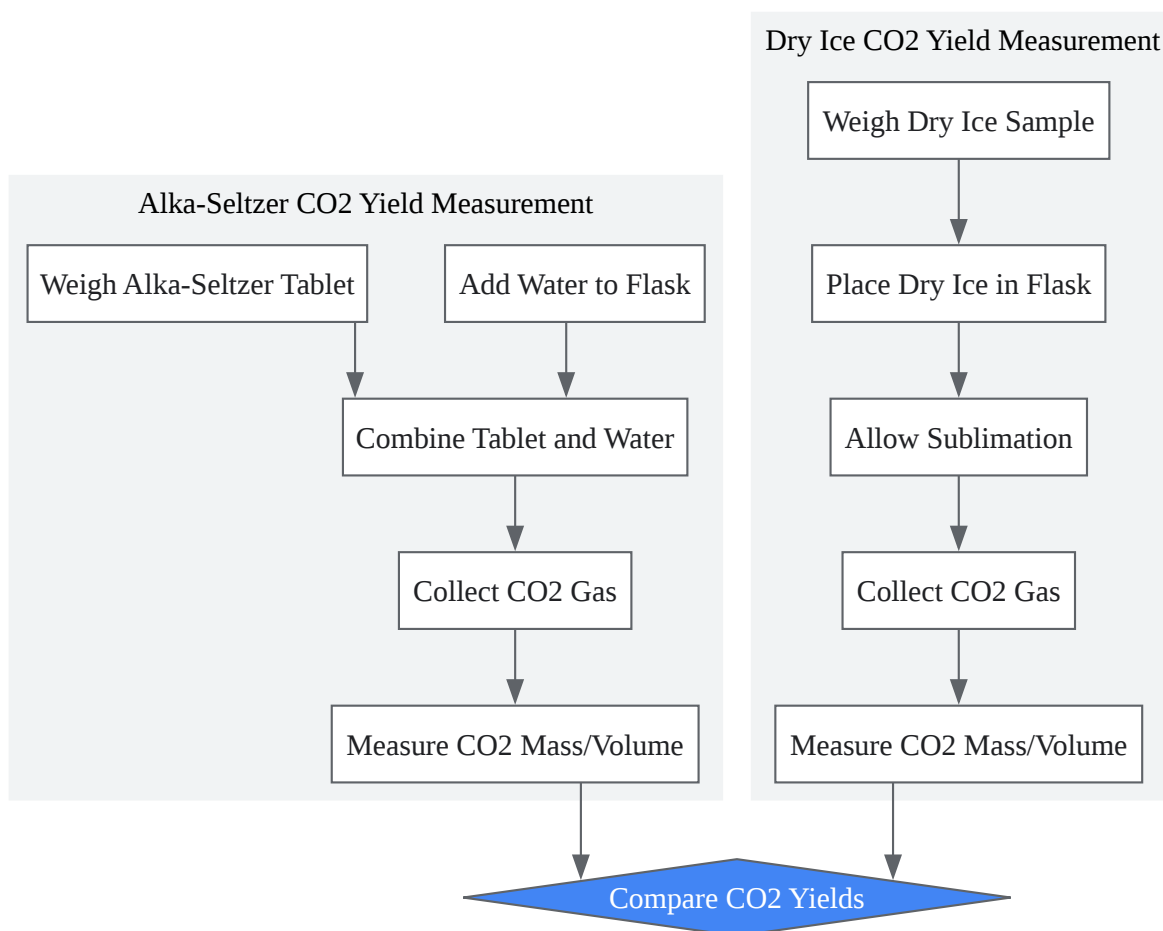
Safety Precautions:

- Always wear safety goggles to protect your eyes from splashes and projectiles.

- Handle dry ice with insulated gloves to prevent frostbite.
- Ensure the experimental setup is not completely sealed to avoid pressure buildup, which could lead to an explosion. The gas collection system must allow for expansion.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure to compare the CO₂ yield from **Alka-Seltzer** and dry ice.



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Caption: Experimental workflow for the quantitative comparison of CO₂ yield.

Conclusion

From a quantitative standpoint, dry ice provides a significantly higher yield of carbon dioxide per unit mass compared to **Alka-Seltzer**. The CO₂ production from dry ice is a direct result of its composition, offering a 100% yield through sublimation. In contrast, the CO₂ from **Alka-Seltzer** is generated from a chemical reaction where a substantial portion of the tablet's mass does not convert to CO₂. For applications requiring a pure and high-yield source of carbon dioxide, dry ice is the superior choice. However, **Alka-Seltzer** offers a convenient and controlled method for generating smaller, known quantities of CO₂ in an aqueous environment without the need for specialized handling of cryogenic materials. The choice between the two will ultimately depend on the specific requirements of the research or application, including the desired yield, purity, and experimental conditions.

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- To cite this document: BenchChem. [A Quantitative Showdown: CO₂ Production from Alka-Seltzer and Dry Ice]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1262265#quantitative-comparison-of-co2-yield-from-alka-seltzer-and-dry-ice\]](https://www.benchchem.com/product/b1262265#quantitative-comparison-of-co2-yield-from-alka-seltzer-and-dry-ice)

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